

Handling and storage recommendations for 2-Iodopyridine-4-carboxylic acid

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Compound of Interest

Compound Name: **2-Iodopyridine-4-carboxylic acid**

Cat. No.: **B1315846**

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An In-depth Technical Guide to the Handling and Storage of 2-Iodopyridine-4-carboxylic Acid

This guide provides comprehensive recommendations for the safe handling and storage of **2-Iodopyridine-4-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Compound Identification and Properties

Chemical Name: **2-Iodopyridine-4-carboxylic acid** CAS Number: 58481-10-0

Molecular Formula: $C_6H_4INO_2$ Molecular Weight: 249.01 g/mol

While detailed physical and chemical properties for this specific compound are not extensively available in the provided search results, related compounds suggest it is a solid at room temperature. For instance, the isomer 4-Iodopyridine-2-carboxylic acid has a melting point of 166 - 174 °C and appears as a creamish solid[1].

Hazard Identification and Safety Precautions

2-Iodopyridine-4-carboxylic acid is classified as a hazardous substance. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation[2].

GHS Hazard Statements:

- H315: Causes skin irritation[2].
- H319: Causes serious eye irritation[2].
- H335: May cause respiratory irritation[2].

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

To minimize exposure risks, the following personal protective equipment should be worn when handling **2-Iodopyridine-4-carboxylic acid**:

PPE Category	Specification
Eye Protection	Goggles conforming to European standard EN 166 or equivalent[2].
Hand Protection	Protective gloves made of a suitable material to prevent skin contact[2].
Skin and Body	Long-sleeved clothing to prevent skin exposure[2].
Respiratory	A NIOSH/MSHA or European Standard EN 149:2001 approved respirator if exposure limits are exceeded or irritation is experienced[2].

Handling and Storage Recommendations

Proper handling and storage are paramount to ensure the stability of **2-Iodopyridine-4-carboxylic acid** and the safety of laboratory personnel.

Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood[3].
- Avoid Contact: Take measures to avoid contact with skin and eyes[3].
- Dust Formation: Avoid the formation of dust and aerosols during handling[3].

- Hygiene: Wash hands thoroughly after handling.

Storage

Parameter	Recommendation
Temperature	Store in a cool place. The isomer 4-Iodopyridine-2-carboxylic acid is recommended to be stored at 0-8°C[1].
Container	Keep container tightly closed in a dry and well-ventilated place[3][4].
Incompatibilities	Information on specific incompatibilities for this compound is limited. However, it is prudent to avoid strong oxidizing agents[4].
General Conditions	The compound is stable under normal conditions[2]. Avoid exposure to excess heat and incompatible materials[2].

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these procedures:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal[4].
- Clean the spill area thoroughly.

First Aid

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention[2].

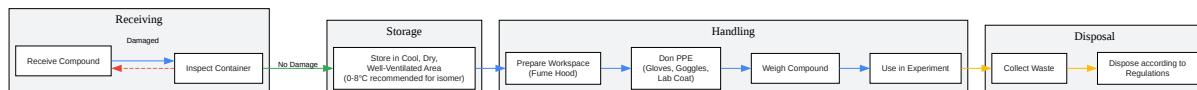
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician[2].
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur[2].
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur[2].

Disposal Considerations

Dispose of **2-Iodopyridine-4-carboxylic acid** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2-Iodopyridine-4-carboxylic acid** from receipt to disposal.



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Caption: Workflow for Safe Handling of **2-Iodopyridine-4-carboxylic acid**.

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